

# Navigating the Disposal of "Robtin": A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Robtin

Cat. No.: B12321449

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For researchers and scientists engaged in drug development, the proper management and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. While the specific name "**Robtin**" is listed as a synonym for a chemical compound in the PubChem database, it is more commonly identified as either Robinetin or Robinin.<sup>[1]</sup> This guide provides detailed, step-by-step procedures for the safe disposal of these substances, empowering laboratory personnel to handle them responsibly and fostering a culture of safety.

## Identifying Your Compound: Robinetin vs. Robinin

Due to the ambiguity of the name "**Robtin**," it is crucial to first correctly identify the specific chemical you are working with. Robinetin and Robinin have distinct properties and associated safety precautions.

Robinetin is a flavonoid that is not classified as a hazardous substance according to available Safety Data Sheets (SDS).<sup>[2]</sup>

Robinin is a flavone glycoside that is classified as harmful if swallowed.<sup>[3]</sup>

Refer to the product's label and Safety Data Sheet (SDS) to confirm its identity and associated hazards before proceeding with any disposal protocols.

## Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for Robinetin and Robinin.

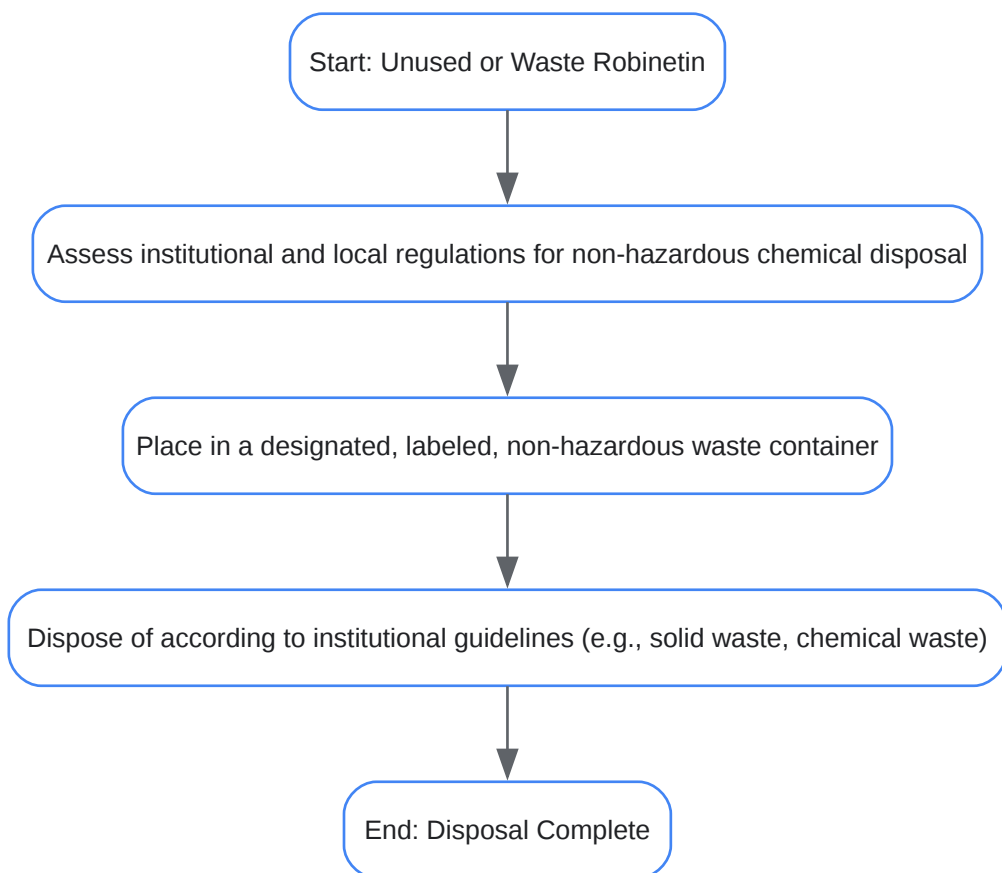
Property	Robinetin	Robinin
Molecular Formula	$C_{15}H_{10}O_7$ <a href="#">[4]</a>	$C_{33}H_{40}O_{19}$
Molar Mass	302.238 g·mol <sup>-1</sup>	740.66 g/mol
CAS Number	490-31-3	301-19-9
Hazard Classification	Not classified as hazardous	Acute toxicity, oral (Category 4)

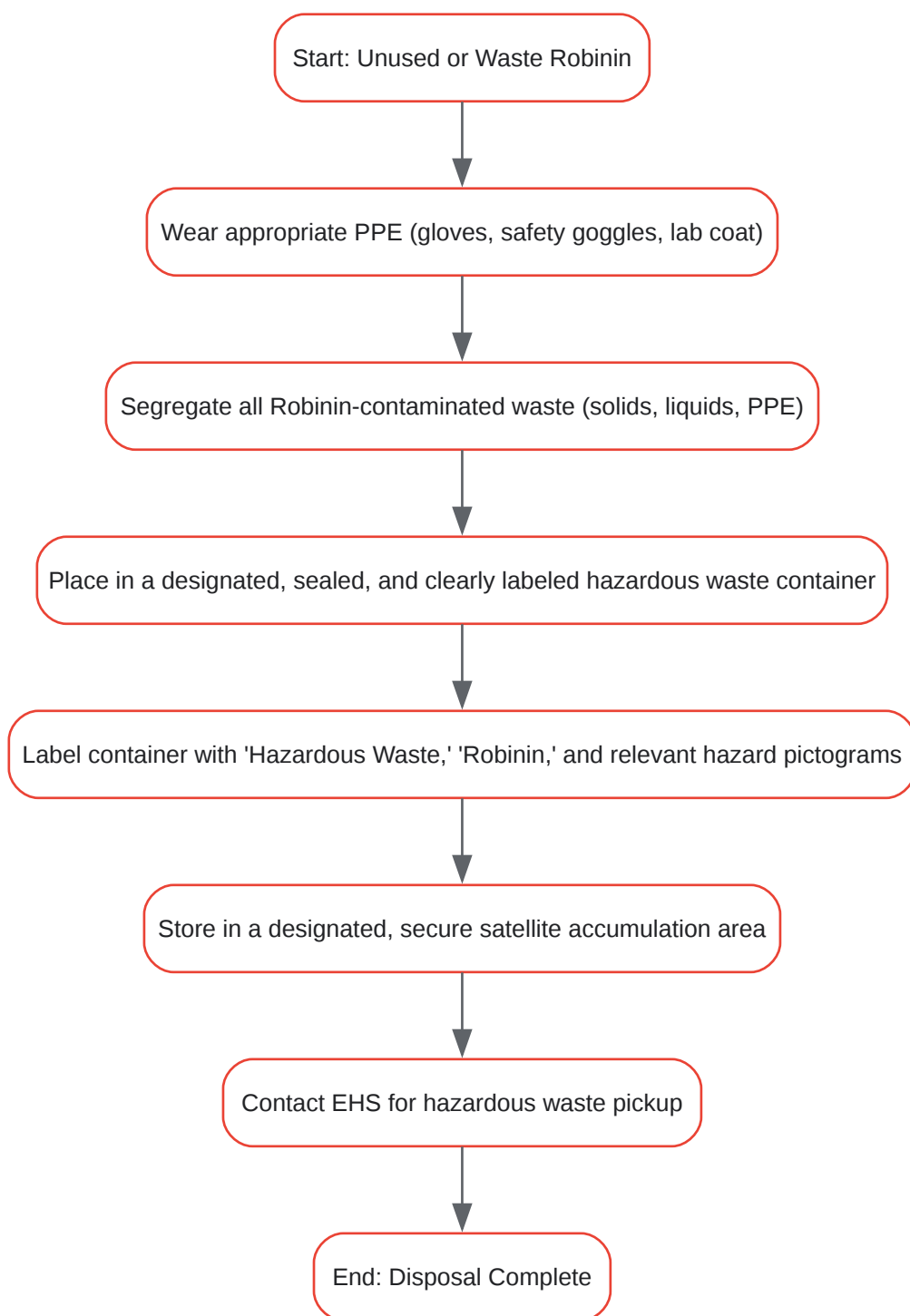
## Detailed Disposal Protocols

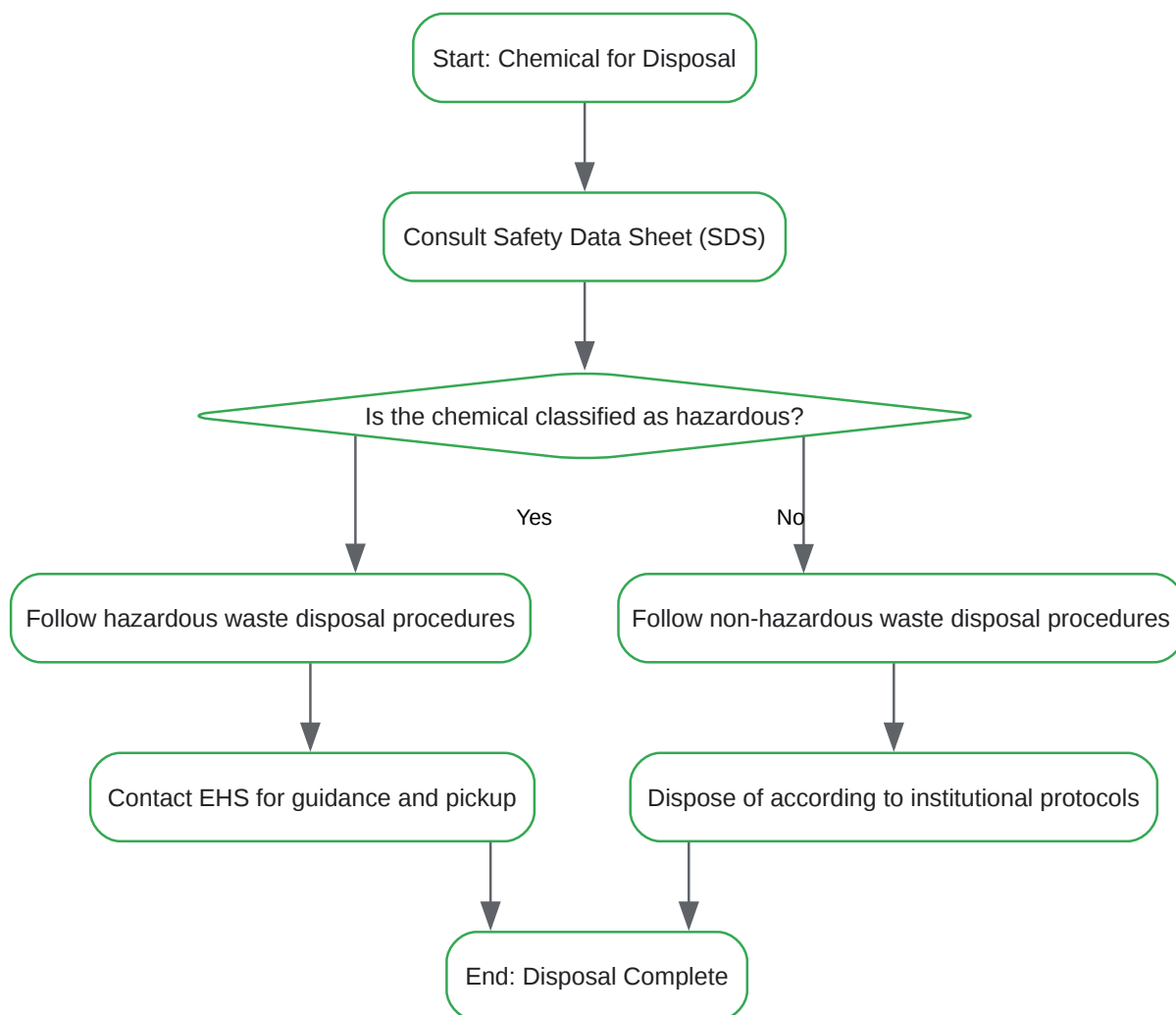
### Robinetin Disposal Procedure

As Robinetin is not classified as a hazardous substance, the disposal procedures are generally less stringent. However, it is essential to follow institutional and local regulations.

Experimental Workflow for Robinetin Disposal:







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## References

- 1. Robtin | C<sub>15</sub>H<sub>12</sub>O<sub>6</sub> | CID 90472843 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. carlroth.com [carlroth.com]

- 3. [file.medchemexpress.com](https://file.medchemexpress.com) [[file.medchemexpress.com](https://file.medchemexpress.com)]
- 4. Robinetin - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
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